

Production of Calcium-49 Beams: Application Notes and Protocols

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Compound of Interest

Compound Name: Calcium-49

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Introduction

Calcium-49 (^{49}Ca) is a short-lived radioisotope of calcium with a half-life of approximately 8.7 minutes. Its neutron-rich nature makes it a valuable tool in nuclear physics research, particularly in the study of nuclear structure far from stability and in nuclear astrophysics. The production of high-quality, high-intensity ^{49}Ca beams is crucial for these investigations. This document provides an overview of the primary techniques for producing ^{49}Ca beams, namely Isotope Separation On-Line (ISOL) and in-flight fragmentation, and offers detailed protocols based on established methodologies at major international facilities.

Principal Production Techniques

The generation of radioactive ion beams (RIBs), such as ^{49}Ca , is primarily achieved through two complementary methods:

- **Isotope Separation On-Line (ISOL):** In this technique, a high-energy light-ion beam (typically protons) impinges on a thick, high-temperature target. The resulting nuclear reaction products diffuse out of the target material, are ionized, mass-separated, and then accelerated to form a low-energy RIB. The ISOL method is known for producing high-quality beams with low energy spread and emittance.

- **In-flight Fragmentation:** This method utilizes a heavy-ion beam, accelerated to high energies, which strikes a thin, light target. The projectile nuclei fragment upon collision, and the desired isotope is then separated from the other reaction products using a fragment separator, which consists of a series of magnetic and electric fields. In-flight separation is characterized by its fast process, making it suitable for producing very short-lived isotopes.

In-Flight Fragmentation Production of ^{49}Ca

In-flight fragmentation is a proven method for producing neutron-rich isotopes, including ^{49}Ca . A common approach involves the fragmentation of a stable, neutron-rich primary beam, such as ^{48}Ca .

Experimental Protocol: Fragmentation of a ^{48}Ca Beam

This protocol is based on experiments conducted at facilities like the National Superconducting Cyclotron Laboratory (NSCL) and the RIKEN Nishina Center.

1. Primary Beam Generation and Acceleration:

- An enriched ^{48}Ca source material is used in an Electron Cyclotron Resonance (ECR) ion source to produce ^{48}Ca ions.
- The ^{48}Ca ions are accelerated to an energy of approximately 212 MeV/amu using a cyclotron or a linear accelerator.

2. Target and Fragmentation:

- The accelerated ^{48}Ca beam is directed onto a beryllium (Be) production target. Beryllium is often chosen due to its low atomic number, which minimizes the energy loss and angular straggling of the fragments.
- The interaction of the ^{48}Ca projectiles with the Be target nuclei results in fragmentation, producing a wide range of nuclides, including ^{49}Ca .

3. Fragment Separation and Identification:

- The reaction products emerging from the target are passed through a fragment separator.
- The separator utilizes magnetic rigidity (Bp) and energy loss (ΔE) measurements for isotope separation and identification.

- A combination of dipole magnets for momentum selection and degrader foils for Z-selection allows for the isolation of ^{49}Ca from other fragments.
- Particle identification is achieved by measuring the time-of-flight (TOF), energy loss (ΔE) in a silicon detector, and the total kinetic energy (TKE) of the fragments.

4. Beam Delivery:

- The purified ^{49}Ca beam is then transported to the experimental area.

Quantitative Data: Fragmentation of ^{48}Ca

Parameter	Value	Reference
Primary Beam	^{48}Ca	[1]
Beam Energy	212 MeV/amu	[1]
Target	Beryllium (Be)	[1]
^{49}Ca Production Cross-Section	~1-10 mb (estimated)	[1]

Note: Specific yield and purity data are highly dependent on the accelerator and separator settings and are often optimized for specific experiments.

Isotope Separation On-Line (ISOL) Production of ^{49}Ca

The ISOL technique is well-suited for producing high-quality, low-energy beams of neutron-rich calcium isotopes. Facilities like ISOLDE at CERN have extensive experience in this area.[2][3]

Experimental Protocol: ISOL Production with a Uranium Carbide Target

1. Primary Beam:

- A high-intensity proton beam with an energy of 1.4 GeV is generated by a proton synchrotron.[2]

2. Target and Ion Source Unit:

- The proton beam irradiates a thick uranium carbide (UCx) target. Uranium is chosen for its high fission and spallation cross-sections, leading to a wide range of reaction products.[3]
- The target is maintained at high temperatures (around 2000°C) to facilitate the diffusion and effusion of the produced isotopes.[3]
- The released calcium isotopes effuse into an ion source. For calcium, a hot plasma ion source or a laser ion source can be used for efficient ionization. The use of a Resonance Ionization Laser Ion Source (RILIS) provides high elemental selectivity.[4]

3. Isotope Separation:

- The ionized products are extracted and accelerated to a typical energy of 30-60 keV.
- The ion beam is then passed through a high-resolution mass separator to select the A=49 isobars.

4. Beam Purification and Delivery:

- Further purification can be achieved using techniques like resonance ionization in a gas cell or by exploiting the chemical properties of the elements.
- The mass-separated ^{49}Ca beam is then delivered to the experimental stations.

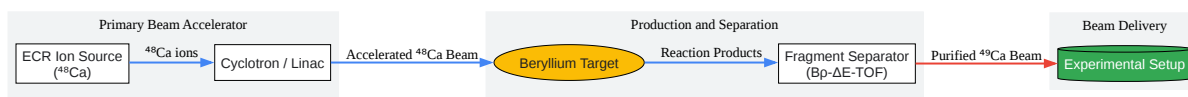
Quantitative Data: ISOL Production

Parameter	Value	Reference
Primary Beam	Protons	[2]
Primary Beam Energy	1.4 GeV	[2]
Target Material	Uranium Carbide (UCx)	[3]
Target Temperature	~2000°C	[3]
Ion Source	Plasma or Laser Ion Source	[3][4]
Typical ^{49}Ca Yield	Up to 10^8 ions/ μC (estimated)	[2]

Note: Yields are highly dependent on the specific target-ion source combination and the proton beam intensity.

Diagrams

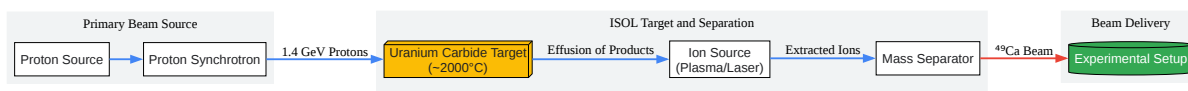
In-Flight Fragmentation Workflow



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Caption: Workflow for producing ^{49}Ca beams via in-flight fragmentation.

ISOL Production Workflow



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Caption: Workflow for producing ^{49}Ca beams using the ISOL technique.

Conclusion

The production of ^{49}Ca beams is achievable through both in-flight fragmentation and ISOL techniques. The choice of method depends on the specific requirements of the experiment, such as beam energy, intensity, and quality. In-flight fragmentation of a ^{48}Ca beam offers a direct and fast production route, suitable for high-energy experiments. The ISOL method, particularly with a uranium carbide target, provides high-intensity and high-quality low-energy ^{49}Ca beams. The protocols and data presented here provide a foundation for researchers planning experiments that utilize this important neutron-rich isotope. Further optimization of beam parameters is typically performed at the respective accelerator facilities to meet the specific demands of each experiment.

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